

Essential Safety and Logistical Information for Handling D-Arabinose-d5

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Compound of Interest

Compound Name: D-Arabinose-d5

Cat. No.: B12395454

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal of **D-Arabinose-d5**. While **D-Arabinose-d5** is a deuterated form of D-Arabinose, its chemical properties and associated hazards are considered analogous to the non-deuterated form. Safety data for D-Arabinose indicates that while it is not classified as a hazardous substance, prudent laboratory practices should always be observed as its toxicological properties have not been fully investigated.^{[1][2]}

Data on Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of D-Arabinose. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C5H10O5[3][4]
Molecular Weight	150.13 g/mol [1][3]
Appearance	White crystalline powder[2][4]
Odor	Odorless[2]
Melting Point	152 - 164 °C (305.6 - 327.2 °F)[3][4]
Solubility	Soluble in water and glycerol. Insoluble in alcohol or ether.[2]
Stability	Stable under normal temperatures and pressures.[1][3]
Incompatibilities	Strong oxidizing agents.[1][4]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon heating to decomposition.[1][4][5]

Operational Plan: Handling D-Arabinose-d5

A systematic approach to handling **D-Arabinose-d5** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[1][4] Facilities should be equipped with an eyewash station and a safety shower.[4] If dust generation is likely, provide appropriate exhaust ventilation.[5]

Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields.	To prevent eye contact which may cause irritation.[1][6]
Hand Protection	Nitrile rubber gloves (thickness >0.11 mm).	To prevent skin contact which may cause irritation.[6]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[1]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated, a particulate filter respirator (e.g., P1) may be necessary.[3][6]	To prevent inhalation which may cause respiratory tract irritation.[1][4]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Have an accessible eyewash station and safety shower.[4]
- Weighing and Transfer: Handle **D-Arabinose-d5** in a well-ventilated area to minimize dust generation.[1][4] Avoid creating dust clouds.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[2] Clean all equipment and the work area to prevent cross-contamination.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation develops.[1]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation persists.[1][3]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention if symptoms occur.[1][4]

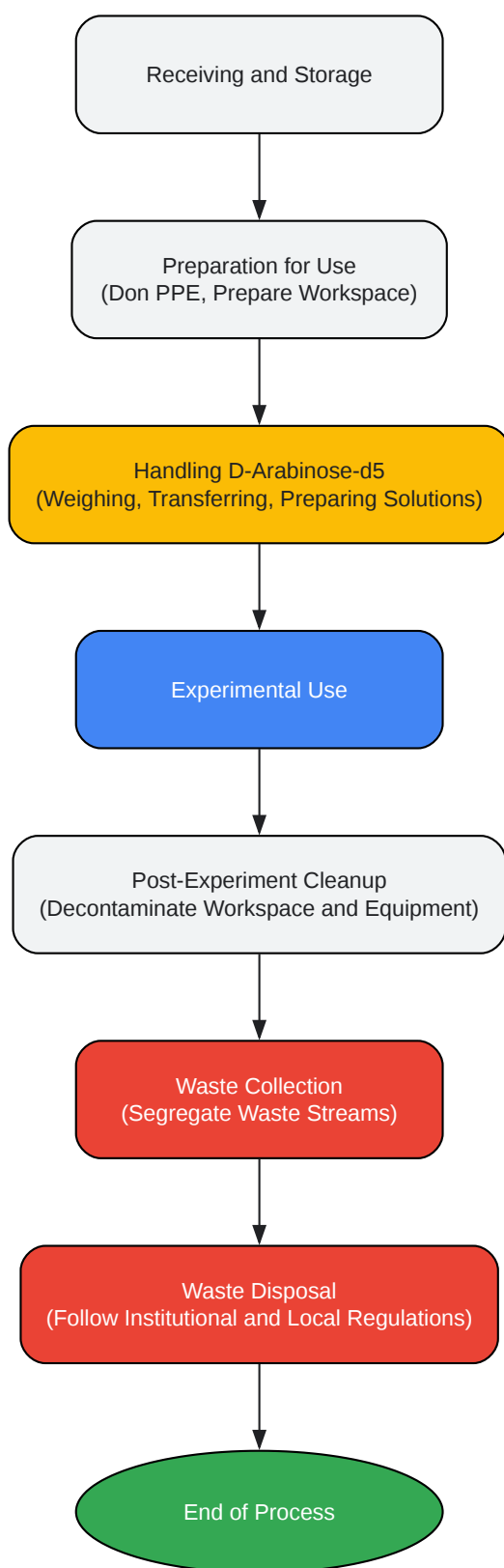
Disposal Plan

Proper disposal of **D-Arabinose-d5** and its containers is crucial to prevent environmental contamination.

- Waste Characterization: D-Arabinose is not classified as hazardous waste.[2] However, waste materials should be disposed of in accordance with federal, state, and local environmental control regulations.[5]
- Container Disposal: Empty containers can be recycled after being thoroughly cleaned. Contaminated packaging should be handled in the same way as the substance itself.[6][7]
- Chemical Disposal: Unused or surplus **D-Arabinose-d5** should be disposed of through a licensed disposal company.[5] Do not empty into drains.[1][6] For small spills, wipe up the material, place it in a sealed container, and dispose of it appropriately.[2]

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **D-Arabinose-d5** from receipt to disposal.



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Caption: Workflow for the safe handling of **D-Arabinose-d5**.

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